

An In-depth Technical Guide to the Boiling Point of 3-Methyltetrahydrofuran

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Compound of Interest

Compound Name: 3-Methyltetrahydrofuran

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point of **3-Methyltetrahydrofuran** (3-MeTHF), a crucial physical property for its application in research and pharmaceutical development. As a greener, safer alternative to other solvents like tetrahydrofuran (THF), a precise understanding of its physical characteristics, including its boiling point, is essential for process optimization, safety, and reaction control.^[1] 3-MeTHF is recognized for its utility as a reaction medium in organic synthesis, particularly for Grignard reactions and metalations, and in the extraction and purification of natural products and pharmaceuticals.^{[1][2]}

Core Physical and Chemical Properties

3-Methyltetrahydrofuran is a colorless, flammable liquid with a cyclic ether structure.^[3] Its physical properties are critical for its use as a solvent, especially in drug manufacturing where it serves as an efficient medium for synthesizing active pharmaceutical ingredients (APIs).^[1]

The following table summarizes the key quantitative data for **3-Methyltetrahydrofuran**, providing a consolidated reference for laboratory and industrial applications.

Property	Value	Reference(s)
Boiling Point	83.9 °C at 760 mmHg	[4]
86.5 °C at 760.00 mm Hg	[5]	
89 °C	[2][6]	
137 °C	[1]	
Molecular Formula	C ₅ H ₁₀ O	[2][3][7]
Molecular Weight	86.13 g/mol	[1][2][7]
Density	0.863 g/cm ³	[4]
0.87 g/cm ³	[1][2]	
Vapor Pressure	82.7 mmHg at 25°C	[4]
76 hPa at 20°C	[6]	
Flash Point	-6 °C	[6]
Refractive Index (n _{20/D})	1.41	[2]
Water Solubility	106 g/L at 25°C	[5][6]
CAS Number	13423-15-9	[2][3][7]

Note: The variation in reported boiling points may be attributed to differences in experimental conditions, purity of the sample, and measurement techniques.

Experimental Protocols for Boiling Point Determination

The accurate determination of a liquid's boiling point is fundamental for its characterization. The boiling point is defined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[8][9] The presence of impurities typically elevates the boiling point.[8] Two common and reliable methods for determining the boiling point of **3-Methyltetrahydrofuran** are the Thiele Tube method and the Simple Distillation method.

This method is a convenient micro-scale technique for determining the boiling point of a small liquid sample.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat-resistant oil (e.g., mineral oil or silicone oil)
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- Sample Preparation: Fill the small test tube to about half-full with **3-Methyltetrahydrofuran**.
[\[10\]](#)
- Capillary Tube Insertion: Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
[\[8\]](#)
[\[10\]](#)
- Assembly: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be aligned with the thermometer bulb.
[\[8\]](#)
[\[10\]](#)
- Heating: Clamp the Thiele tube and fill it with oil until the side arm is about two-thirds full. Insert the thermometer and sample assembly into the Thiele tube, ensuring the sample is immersed in the oil.
[\[10\]](#)
- Observation: Gently heat the side arm of the Thiele tube.
[\[8\]](#)
[\[10\]](#) As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.

- Boiling Point Determination: Continue heating until a rapid and continuous stream of bubbles is observed.^[8] Turn off the heat. The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube.^{[8][10]}
- Recording: Record the temperature and the ambient atmospheric pressure.

This method is suitable when a larger quantity of the liquid is available and can simultaneously serve as a purification step.^[10]

Apparatus:

- Distilling flask (round-bottom flask)
- Condenser (Liebig or other suitable type)
- Receiving flask
- Thermometer and adapter
- Heating mantle
- Boiling chips or a magnetic stir bar
- Clamps and stand

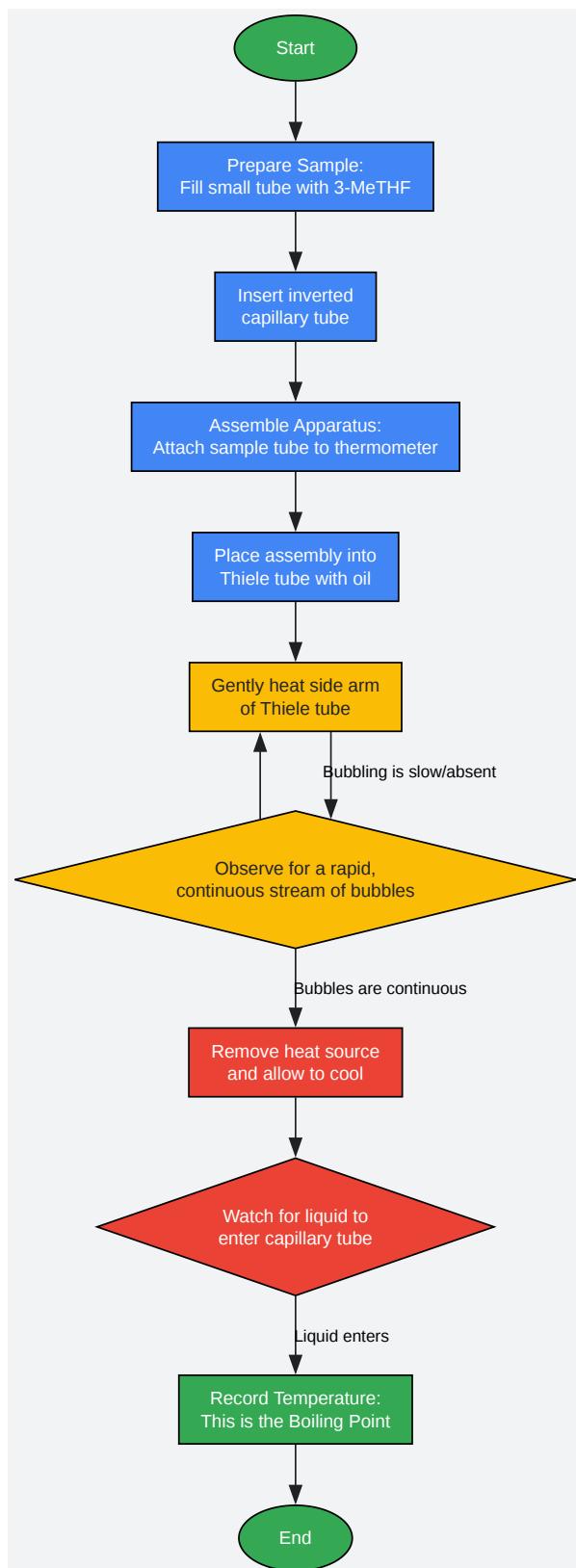
Procedure:

- Setup: Assemble the simple distillation apparatus. Place at least 5 mL of **3-Methyltetrahydrofuran** and a few boiling chips into the distilling flask.^[10]
- Thermometer Placement: Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser. This ensures the measured temperature is that of the vapor distilling into the condenser.
- Heating: Gently heat the distilling flask. The liquid will begin to boil and its vapor will travel into the condenser.

- Equilibrium: As the vapor condenses and drips into the receiving flask, the temperature reading on the thermometer will stabilize.
- Boiling Point Determination: Record the stable temperature at which the liquid is actively distilling. This temperature is the boiling point.[10]
- Recording: Note the ambient barometric pressure, as boiling point is pressure-dependent.

Mandatory Visualizations

The following diagram illustrates the logical workflow for determining the boiling point of **3-Methyltetrahydrofuran** using the Thiele Tube method, a standard procedure in organic chemistry labs.

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Caption: Workflow for Thiele tube boiling point determination.

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